

Essential Safety and Operational Guide for 2,3-Difluoro-6-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2,3-Difluoro-6-methoxybenzaldehyde

Cat. No.: B067421

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This guide provides immediate, essential safety protocols and logistical plans for handling **2,3-Difluoro-6-methoxybenzaldehyde** in a laboratory setting. The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **2,3-Difluoro-6-methoxybenzaldehyde** is presented below.

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O ₂
Molecular Weight	172.13 g/mol
Melting Point	55-57 °C[1]
Boiling Point	233 °C at 760 mmHg[1]
Flash Point	92.1 °C[1]
Density	1.289 g/cm ³ [1]
Storage Temperature	2-8 °C under inert gas (Nitrogen or Argon)[1]

Hazard Identification and Personal Protective Equipment (PPE)

2,3-Difluoro-6-methoxybenzaldehyde is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} Adherence to the following PPE guidelines is mandatory.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles meeting EN166 (EU) or ANSI Z.87.1 standards. A face shield should be worn over goggles when there is a risk of splashing or explosion. ^{[4][5]}
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves before each use and consult the manufacturer's chemical resistance guide. ^[4]
Skin and Body Protection	A flame-resistant lab coat, fully buttoned, worn over long pants and closed-toe shoes. ^[4] Avoid polyester or acrylic clothing. ^[4]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or dust is generated, a NIOSH-approved respirator is required. ^{[4][6]}

Experimental Protocol: Safe Handling and Usage

Strict adherence to the following step-by-step protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.^[7]
- Prepare all necessary equipment and reagents before handling the chemical.

2. Donning Personal Protective Equipment (PPE):

- Put on the required PPE in the following order: lab coat, closed-toe shoes, long pants, chemical-resistant gloves, and safety goggles. A face shield should be added if a splash hazard exists.

3. Chemical Handling:

- Conduct all manipulations of **2,3-Difluoro-6-methoxybenzaldehyde** within a certified chemical fume hood.
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use compatible tools (e.g., spatulas, glassware) for transferring the chemical.
- Keep the container tightly closed when not in use.[\[2\]](#)

4. Post-Handling Procedures:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[2\]](#)
- Clean the work area and any contaminated equipment.
- Remove PPE in a manner that avoids self-contamination.

Emergency Procedures

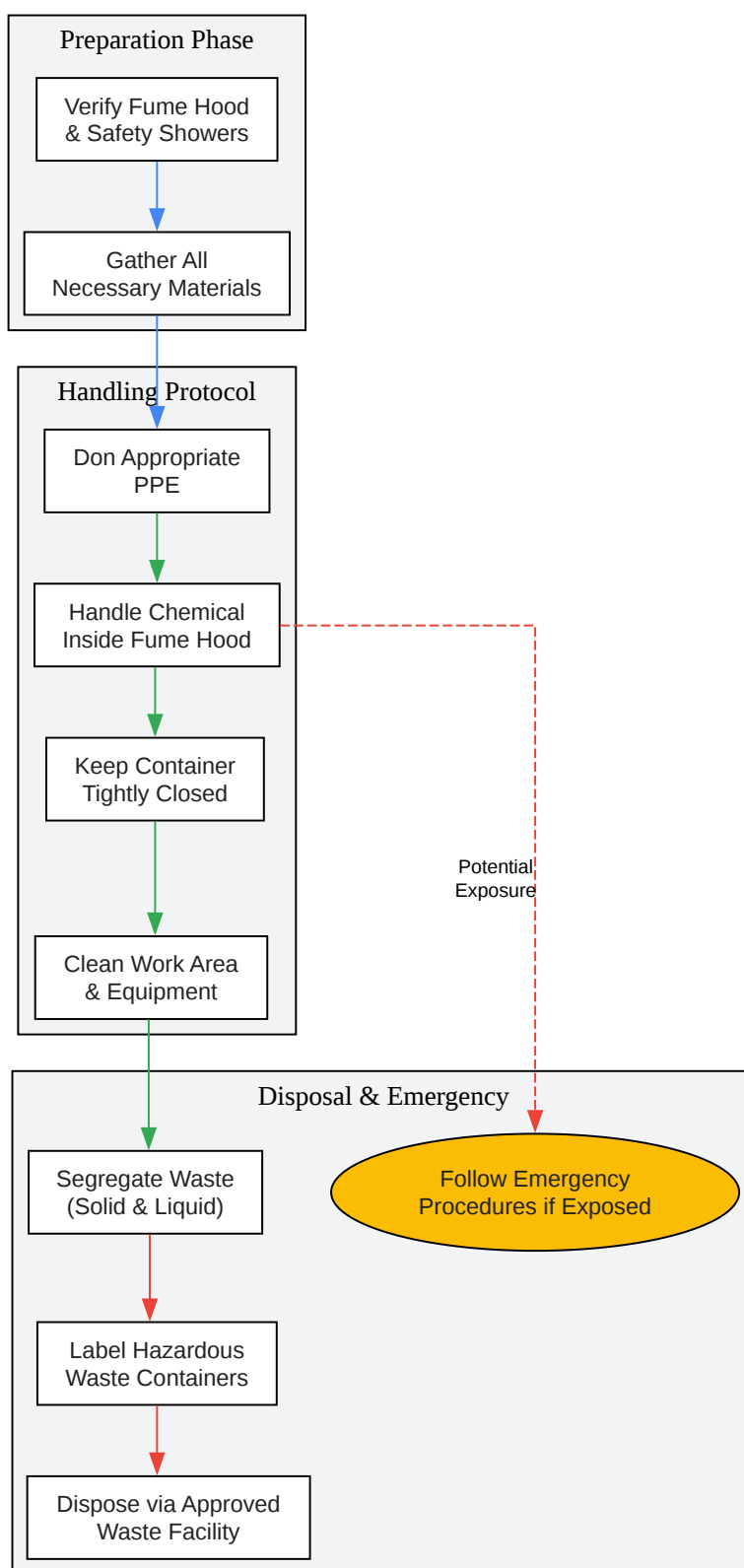
Immediate and appropriate responses to accidental exposure are critical.

- In case of eye contact: Immediately rinse cautiously with water for several minutes.[\[2\]](#)[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)[\[3\]](#)
- In case of skin contact: Wash the affected area with plenty of soap and water.[\[2\]](#)[\[3\]](#) If skin irritation occurs, seek medical advice.[\[2\]](#) Remove contaminated clothing and wash it before reuse.
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[\[2\]](#)[\[3\]](#) If the person feels unwell, call a poison center or doctor.[\[2\]](#)
- If swallowed: Rinse the mouth with water.[\[8\]](#) Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste containing **2,3-Difluoro-6-methoxybenzaldehyde** must be treated as hazardous waste.

- Solid Waste: Collect any solid residue, contaminated lab supplies (e.g., gloves, weighing paper), and empty containers in a designated, labeled hazardous waste container.
- Liquid Waste: Unused chemical or solutions should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.
- Disposal: All chemical waste must be disposed of through an approved waste disposal plant.
[2] Follow all local, state, and federal regulations for hazardous waste disposal.



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Caption: Workflow for Safe Handling of **2,3-Difluoro-6-methoxybenzaldehyde**.

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